

# In-Depth Technical Guide on Bis(triethoxysilyl)methane: Core Properties

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Bis(triethoxysilyl)methane

Cat. No.: B091341

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Audience: Researchers, scientists, and drug development professionals.

This guide provides the fundamental molecular properties of **bis(triethoxysilyl)methane**, a versatile organosilane compound used in the synthesis of hybrid organic-inorganic materials.<sup>[1]</sup>

## Core Molecular Data

**Bis(triethoxysilyl)methane** is characterized by a methane group bridging two triethoxysilyl units.<sup>[1]</sup> The compound's key quantitative identifiers are its molecular formula and molecular weight.

The molecular formula of **bis(triethoxysilyl)methane** is C<sub>13</sub>H<sub>32</sub>O<sub>6</sub>Si<sub>2</sub>.<sup>[1][2][3][4]</sup> Its molecular weight is approximately 340.56 g/mol.<sup>[1][2][3][4]</sup>

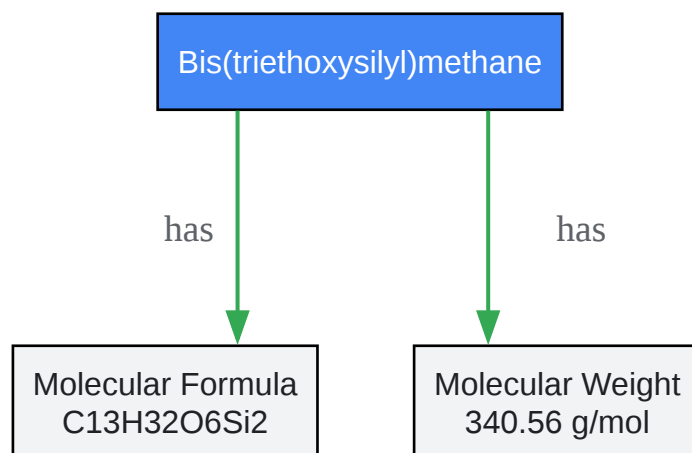
## Data Presentation

For ease of comparison and quick reference, the core quantitative data for **bis(triethoxysilyl)methane** is summarized in the table below.

| Property          | Value  |
|-------------------|--|
| Molecular Formula | C <sub>13</sub> H <sub>32</sub> O <sub>6</sub> Si <sub>2</sub> <sup>[1][2][3][4]</sup> |
| Molecular Weight  | 340.56 g/mol <sup>[1][2][3][4]</sup>   |

## Logical Relationship Diagram

The following diagram illustrates the direct relationship between the chemical compound and its fundamental molecular properties.



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Caption: Core properties of **Bis(triethoxysilyl)methane**.

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## References

- 1. Bis(triethoxysilyl)methane (CAS 18418-72-9) - RUO [benchchem.com]
- 2. Bis(triethoxysilyl)methane | C13H32O6Si2 | CID 9798044 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. BIS(TRIETHOXYSILYL)METHANE | [gelest.com]
- 4. Page loading... [guidechem.com]
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